

Hexanoyl bromide CAS number and molecular weight

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Compound of Interest

Compound Name: Hexanoyl bromide

Cat. No.: B8684340

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Hexanoyl Bromide: A Technical Overview

For researchers, scientists, and professionals engaged in drug development, a precise understanding of chemical reagents is paramount. This document provides a concise technical summary of the key identifiers for **hexanoyl bromide**.

Core Chemical Data

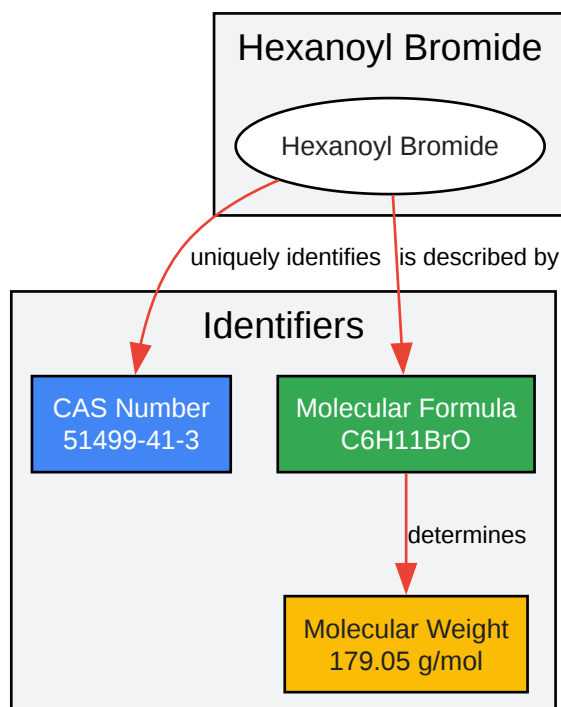
The fundamental properties of **hexanoyl bromide** are summarized in the table below, offering a clear reference for laboratory and research applications.

| Identifier | Value |
|----------------------------|---------------------------------------|
| CAS Number | 51499-41-3[1][2] |
| Molecular Formula | C ₆ H ₁₁ BrO[1] |
| Molecular Weight | 179.05 g/mol [1] |
| Alternate Molecular Weight | 179.057 g/mol [3] |
| Molecular Mass | 179[4] |

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common identifiers for a chemical substance like **hexanoyl bromide**. The CAS number serves as a unique, universal identifier, while the molecular formula describes the elemental composition, from which the molecular weight is calculated.

Chemical Identifier Relationships



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Caption: Relationship between chemical name, CAS number, molecular formula, and molecular weight.

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References

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- 2. Page loading... [guidechem.com]
- 3. chemsynthesis.com [chemsynthesis.com]
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